

Essential Safety and Operational Guide for Handling (8-epi)-BW 245C

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Compound of Interest

Compound Name: (8-epi)-BW 245C

Cat. No.: B1668153

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **(8-epi)-BW 245C**. Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment.

(8-epi)-BW 245C, a prostaglandin D2 agonist, requires careful handling due to its potential health hazards. The following information is a synthesis of safety data sheet recommendations and established laboratory safety practices.

Hazard Identification and Personal Protective Equipment (PPE)

(8-epi)-BW 245C is classified with the following hazards:

- Harmful if swallowed.[1]
- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]

To mitigate these risks, the following personal protective equipment is mandatory.

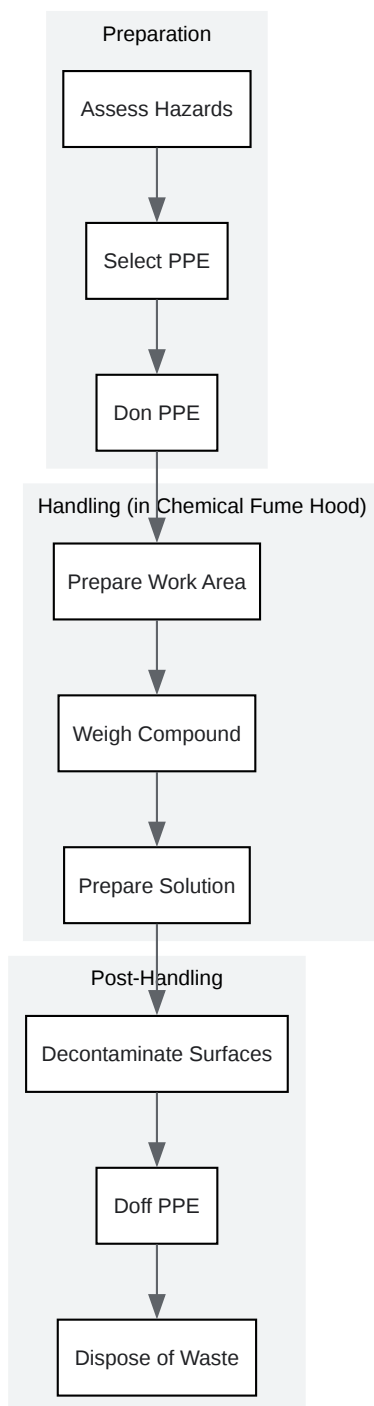
Summary of Required Personal Protective Equipment

PPE Component	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	To prevent skin contact and irritation. [1] [2]
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes and airborne particles. [1] [2]
Respiratory Protection	NIOSH-approved respirator	Required when handling the powder outside of a fume hood to prevent respiratory irritation. [1]
Body Protection	Laboratory coat	To protect skin and clothing from contamination. [2]

Experimental Workflow for Safe Handling

The following diagram outlines the necessary steps for safely handling **(8-epi)-BW 245C** in a laboratory setting.

Experimental Workflow for (8-epi)-BW 245C



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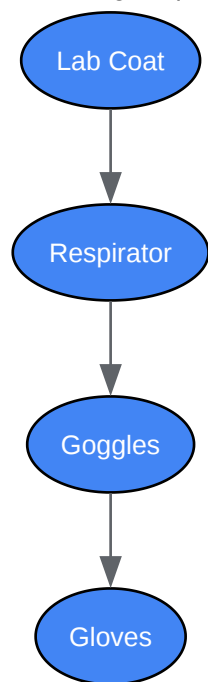
Caption: Workflow for safe handling of **(8-epi)-BW 245C**.

Donning and Doffing of Personal Protective Equipment

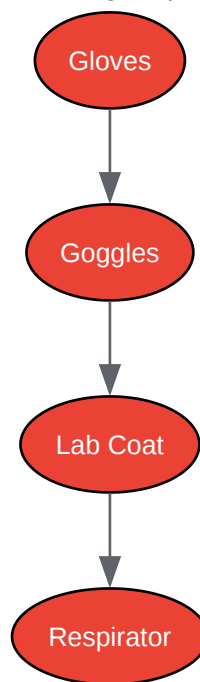
Proper procedure for putting on and taking off PPE is critical to prevent contamination.

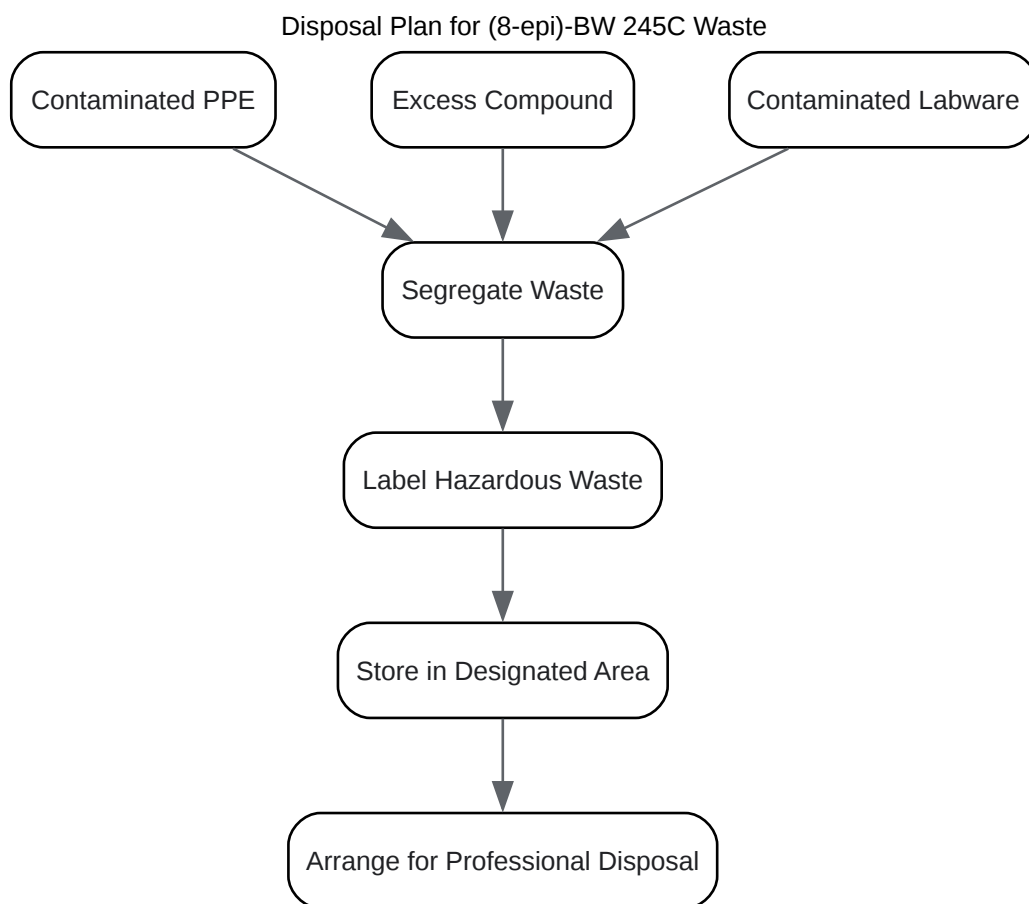
Donning (Putting On) PPE

PPE Donning Sequence



PPE Doffing Sequence





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References

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